

# 3-methyl-1H-indazole chemical and physical properties

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## Compound of Interest

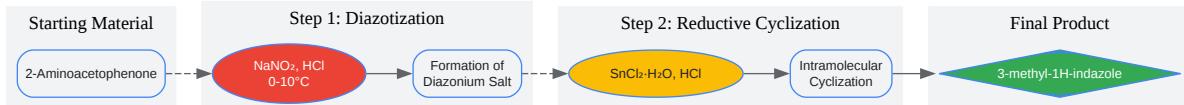
Compound Name: 3-methyl-1H-indazole

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## Introduction

**3-methyl-1H-indazole** is a heterocyclic aromatic organic compound that belongs to the indazole family, a class of molecules featuring a fused benzene and pyrazole ring.<sup>[1]</sup> This scaffold is of significant interest in the field of medicinal chemistry, where it is recognized as a "privileged structure" due to its prevalence in a wide array of biologically active compounds.<sup>[2]</sup> <sup>[3]</sup> The inherent tautomeric instability of the indazole ring, primarily existing in the more stable 1H-tautomer form, and its capacity for diverse chemical modifications make it a versatile building block in the synthesis of novel therapeutic agents.<sup>[1]</sup><sup>[4]</sup> This guide provides a comprehensive overview of the core chemical and physical properties of **3-methyl-1H-indazole**, its synthesis, reactivity, and critical role as an intermediate in drug discovery and development.



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